

# Prudent Disposal Practices for Research Compound FT113

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Researchers and laboratory personnel must adhere to stringent safety protocols when handling and disposing of chemical compounds to ensure personal safety and environmental protection. While specific disposal procedures for the fatty acid synthase (FASN) inhibitor **FT113** are not readily available in public resources, the following guidelines provide a framework for the safe management of this and similar research chemicals. These procedures are based on established laboratory safety standards and should be implemented in conjunction with institutional and regulatory requirements.

It is imperative to consult with your institution's Environmental Health and Safety (EHS) department and refer to the specific Safety Data Sheet (SDS) for **FT113** provided by the supplier before handling or disposal.

### **General Chemical Profile for Disposal Consideration**

When preparing for the disposal of a research compound like **FT113**, it is crucial to understand its chemical and toxicological properties. The following table summarizes key characteristics that should be ascertained from the compound's SDS to inform a safe disposal plan.



Property	Information to Obtain from SDS	Relevance to Disposal
Chemical Name	INVALID-LINK methanone[1]	Ensures proper identification and labeling of waste.
CAS Number	1630808-89-7[1]	Unique identifier for tracking and regulatory reporting.
Molecular Formula	C22H20FN3O4[1]	Provides information on the elemental composition.
Molecular Weight	409.4 g/mol [2]	Can be used in waste concentration calculations.
Physical State	Solid (powder)	Determines appropriate handling and containment methods.
Solubility	Soluble in Ethanol and Methanol.[1] Soluble in DMSO (62.5 mg/mL).[2]	Informs choices for decontamination and potential for liquid waste generation.
Toxicity Data	IC50 and EC50 values (e.g., IC50 = 213 nM for FASN).[1]	Indicates the compound's biological activity and potential hazards, guiding the level of precaution required.
Stability	Information on reactivity and conditions to avoid (e.g., heat, light, incompatible materials).	Prevents hazardous reactions during storage and disposal.
Hazard Class	As defined by regulatory bodies (e.g., OSHA, GHS).	Dictates segregation, labeling, and disposal pathways.

## **Experimental Protocols for Safe Disposal**

The following step-by-step protocols are provided as a general guide. Always perform a risk assessment and obtain approval from your institution's EHS department before proceeding.

1. Personal Protective Equipment (PPE) and Engineering Controls:

### Safety Operating Guide



- Wear appropriate PPE, including a lab coat, safety goggles, and chemical-resistant gloves.
- Conduct all handling and preparation for disposal within a certified chemical fume hood to minimize inhalation exposure.
- 2. Segregation of Waste:
- Do not mix FT113 waste with other chemical waste streams unless explicitly permitted by your EHS department.
- Segregate solid waste (e.g., contaminated gloves, weigh paper, vials) from liquid waste (e.g., unused solutions, contaminated solvents).
- 3. Solid Waste Disposal:
- Collect all solid waste contaminated with FT113 in a designated, clearly labeled, and sealable hazardous waste container.
- The container should be made of a material compatible with the chemical.
- Label the container with "Hazardous Waste," the full chemical name "**FT113**," and any other information required by your institution.
- 4. Liquid Waste Disposal:
- Collect all liquid waste containing FT113 in a designated, leak-proof, and sealable hazardous waste container.
- The container must be compatible with the solvent used (e.g., glass for organic solvents).
- Label the container with "Hazardous Waste," the full chemical name "FT113," the solvent(s) present, and the estimated concentration.
- 5. Decontamination of Glassware and Surfaces:
- Rinse contaminated glassware and surfaces with an appropriate solvent (e.g., ethanol or methanol, based on solubility) to remove residual FT113.[1]

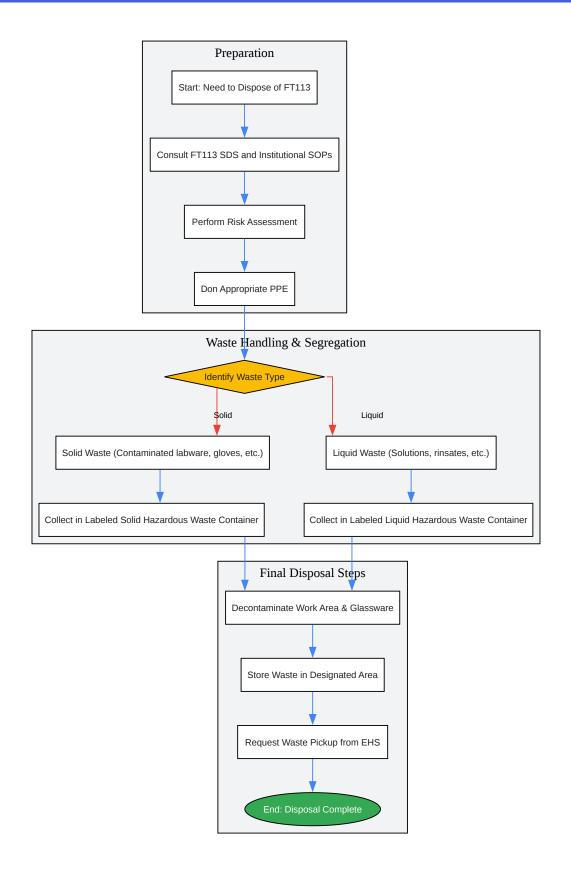


- Collect the rinse solvent as hazardous liquid waste.
- After the initial solvent rinse, wash glassware with soap and water.
- 6. Storage of Waste:
- Store waste containers in a designated, secure, and well-ventilated secondary containment area while awaiting pickup.
- Ensure the storage area is away from heat, ignition sources, and incompatible materials.
- 7. Waste Pickup and Disposal:
- Arrange for the collection of hazardous waste by your institution's EHS department or a licensed hazardous waste disposal contractor.
- Complete all required waste manifests and documentation accurately.

## **Logical Workflow for FT113 Disposal**

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **FT113**.





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#### References

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